protocol for 5-Chloro-2,6-dimethoxy-4-methylquinoline synthesis

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Compound of Interest	
Compound Name:	*5-Chloro-2,6-dimethoxy-4-methylquinoline*
CAS No.:	*189746-19-8*
Cat. No.:	*B066841*

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Application Note: Scalable Synthesis of **5-Chloro-2,6-dimethoxy-4-methylquinoline**

Executive Summary

This application note details a robust, scalable protocol for the synthesis of **5-Chloro-2,6-dimethoxy-4-methylquinoline** (CAS 189746-19-8). This compound is a critical pharmacophore and advanced intermediate in the synthesis of 8-aminoquinoline antimalarials, most notably Tafenoquine (Krintafel/Kozenis).[1]

The protocol utilizes a high-yielding, two-step sequence starting from the commercially available or easily accessible 2-chloro-6-methoxy-4-methylquinoline. The method prioritizes regiochemical control during the chlorination step and selective nucleophilic substitution during the methoxylation step, ensuring high purity (>98%) without the need for chromatographic purification.[1]

Scientific Foundation & Retrosynthesis[1]

Retrosynthetic Analysis

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The target molecule is constructed via a "Functionalization of the Core" strategy. The quinoline ring is pre-formed, and the substituents are manipulated based on their electronic properties.[1]

- Target: **5-Chloro-2,6-dimethoxy-4-methylquinoline**[2][3][4][5][6]
- Precursor B: 2,5-Dichloro-6-methoxy-4-methylquinoline[3][6]
- Starting Material (A): 2-Chloro-6-methoxy-4-methylquinoline[3][6]

Mechanistic Insights

- Regioselective Electrophilic Aromatic Substitution (Step 1): The 6-methoxy group is a strong ortho/para activator. In the 2-chloro-6-methoxy-4-methylquinoline scaffold, the nitrogen heteroatom deactivates the pyridine ring, directing electrophilic attack to the benzene ring. Position 5 (ortho to the methoxy) is sterically accessible and electronically favored over positions 7 or 8.[1] Sulfuryl chloride (

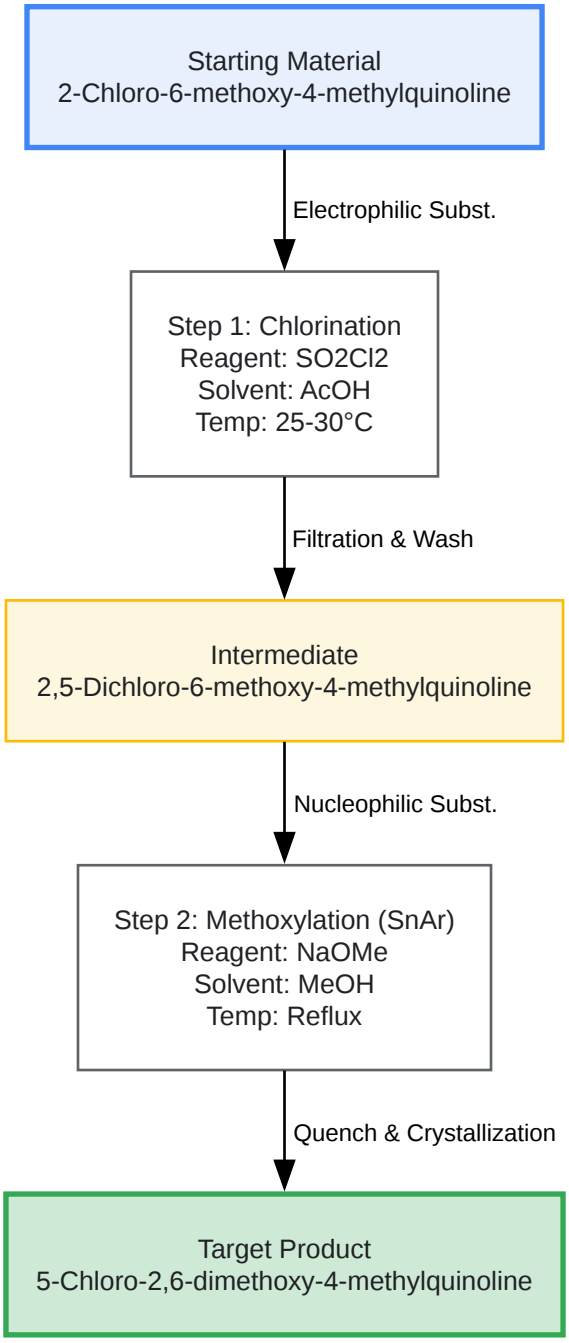
) is selected as the chlorinating agent in glacial acetic acid to effect this transformation under mild conditions.[1]
- Chemoselective Nucleophilic Aromatic Substitution (

) (Step 2): The intermediate possesses two chlorine atoms.[1] The chlorine at C2 is highly activated for

  due to the adjacent ring nitrogen (mimicking an imine functionality).[1] The chlorine at C5 is on the benzene ring and is unactivated. Consequently, treatment with sodium methoxide results in the exclusive displacement of the C2-chloro group, installing the second methoxy group while leaving the C5-chloro intact.[1]

Experimental Workflow Visualization

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Figure 1: Sequential workflow for the regioselective synthesis of the target quinoline.

Detailed Experimental Protocol

Materials & Reagents Table

Reagent	MW (g/mol)	Equiv.[1][7][8]	Role
2-Chloro-6-methoxy-4-methylquinoline	207.66	1.0	Substrate
Sulfuryl Chloride ( )	134.97	1.2 - 1.5	Chlorinating Agent
Glacial Acetic Acid	60.05	5-10 Vol	Solvent
Sodium Methoxide (30% in MeOH)	54.02	2.5 - 3.0	Nucleophile/Base
Methanol (Anhydrous)	32.04	10 Vol	Solvent

Step 1: Synthesis of 2,5-Dichloro-6-methoxy-4-methylquinoline

Rationale: Acetic acid acts as both solvent and catalyst, polarizing the

to generate the active electrophile.[1]

- Setup: Equip a 3-neck round-bottom flask with a mechanical stirrer, addition funnel, and a gas outlet connected to a dilute NaOH scrubber (to neutralize HCl and

  off-gas).
- Dissolution: Charge 2-Chloro-6-methoxy-4-methylquinoline (1.0 equiv) and Glacial Acetic Acid (5 volumes) into the flask. Stir at 25–30°C until a homogeneous solution or fine suspension is obtained.
- Addition: Charge Sulfuryl Chloride (1.2 equiv) into the addition funnel. Add dropwise to the reaction mixture over 30–60 minutes, maintaining the internal temperature below 35°C.
  - Critical Process Parameter (CPP): Rapid addition or high temperature can lead to over-chlorination at the C8 position or benzylic chlorination at the 4-methyl group.
- Reaction: Stir the mixture at 25–30°C for 12–22 hours. Monitor conversion by HPLC or TLC (Ethyl Acetate:Hexanes 1:4).[1]

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- Endpoint: <2% starting material remaining.

- Workup:
  - The product typically precipitates as a solid during the reaction.
  - Filter the solids using a Büchner funnel.[7]
  - Wash the cake with Methyl tert-butyl ether (MTBE) (2 volumes) to remove residual acetic acid and impurities.
  - Reslurry the wet cake in water (5 volumes) at 25°C for 30 minutes to remove trapped acid salts.
  - Filter again and dry in a vacuum oven at 50°C.

- Yield/Quality: Expect 85–90% yield of an off-white solid. Purity >95% is required for the next step.

Step 2: Synthesis of **5-Chloro-2,6-dimethoxy-4-methylquinoline**

Rationale: The 2-chloro group is displaced by methoxide. The 5-chloro group is stable. Excess methoxide ensures complete conversion and neutralizes any residual HCl from the previous step.

- Setup: Equip a clean reaction vessel with a reflux condenser, mechanical stirrer, and nitrogen inlet.

- Charging: Charge 2,5-Dichloro-6-methoxy-4-methylquinoline (from Step 1, 1.0 equiv) and Methanol (10 volumes).

- Reagent Addition: Add Sodium Methoxide solution (30% in MeOH, 2.5 equiv). The reaction is exothermic; add slowly if working on a large scale.

- Reaction: Heat the mixture to reflux (approx. 65°C) and stir for 4–6 hours.

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- Monitoring: HPLC should show the disappearance of the dichloro intermediate and formation of the product (shifted retention time due to increased polarity of the methoxy group).

- Quench & Isolation:
  - Cool the reaction mixture to room temperature (20–25°C).
  - Slowly add Water (10 volumes) to the reaction mixture. The product will precipitate out of the aqueous methanol solution.
  - Stir the slurry for 1–2 hours to ensure maximum recovery and crystal growth.
- Filtration: Filter the solid product. Wash with water (3 x 2 volumes) until the filtrate pH is neutral (pH 7).[1]
- Drying: Dry under vacuum at 45–50°C to constant weight.

Quality Control & Characterization

Test	Acceptance Criteria	Notes
Appearance	White to pale yellow crystalline solid	Dark color indicates oxidation or impurities.
HPLC Purity	≥ 98.0% (Area %)	Critical for pharmaceutical applications.[1]
Mass Spectrometry	[M+H]+ = 238.1 ± 0.5	Consistent with Cl isotope pattern (3:1 ratio for 238/240). [1]
1H NMR (DMSO-d6)	Confirms structure	See predicted shifts below.

Predicted 1H NMR Data (400 MHz, DMSO-d6):

- 2.65 (s, 3H, 4-Me)[1]
- 3.95 (s, 3H, 6-OMe)[1]
- 4.05 (s, 3H, 2-OMe)[1]

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- 6.90 (s, 1H, H-3) – Diagnostic singlet for the pyridine ring.[1]
- 7.60 (d, 1H, H-8)[1]
- 7.80 (d, 1H, H-7)[1]
- Note: The absence of H-5 coupling confirms chlorination at that position.

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Low Yield in Step 1	Incomplete precipitation or over-chlorination.	Ensure temperature is strictly <35°C. Extend stirring time if conversion is low. Cool to 0-5°C before filtration to maximize recovery.
Impurity: 8-Chloro isomer	Lack of regioselectivity.	This is rare due to steric directing of the 6-OMe, but verify starting material purity.[1] Recrystallize from EtOH if present.
Incomplete Conversion in Step 2	Moisture in MeOH or old NaOMe.	Use anhydrous methanol. Titrate NaOMe or use fresh reagent. Ensure reflux is vigorous.
Dark Product Color	Oxidation of electron-rich ring.	Perform reactions under Nitrogen atmosphere.[8] Avoid prolonged heating beyond endpoint.

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